

# In-Depth Technical Guide: 2-Bromo-1,5-dimethyl-3-nitrobenzene

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## Compound of Interest

Compound Name:	2-Bromo-1,5-dimethyl-3-nitrobenzene
CAS No.:	90434-14-3
Cat. No.:	B2480465

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## Part 1: Executive Summary & Chemical Identity

**2-Bromo-1,5-dimethyl-3-nitrobenzene** is a highly functionalized aromatic building block used primarily in the synthesis of complex pharmaceutical ingredients (APIs) and agrochemicals. It belongs to the class of brominated nitro-xylenes, characterized by a benzene core substituted with two methyl groups, one bromine atom, and one nitro group.

This compound is structurally significant because it possesses two distinct "handles" for chemical modification:

- The Bromine Atom (C-Br): A site for palladium-catalyzed cross-coupling reactions (e.g., Suzuki-Miyaura, Buchwald-Hartwig).
- The Nitro Group (-NO<sub>2</sub>): A precursor to an amine (-NH<sub>2</sub>) via reduction, enabling amide coupling or heterocycle formation.
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